Stability issues of 3,5,5-Trimethylhexan-1-ol in formulations

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Compound of Interest

Compound Name:	*3,5,5-Trimethylhexan-1-ol*
CAS No.:	*3452-97-9*
Cat. No.:	*B147576*

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Technical Support Center: 3,5,5-Trimethylhexan-1-ol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **3,5,5-Trimethylhexan-1-ol** in formulations.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **3,5,5-Trimethylhexan-1-ol**?

3,5,5-Trimethylhexan-1-ol is a branched-chain saturated alcohol. This class of molecules is generally considered to have good chemical stability, especially when compared to unsaturated alcohols, showing greater resistance to oxidation and color changes.[1] It is often cited for its excellent stability in fragrance, resin, and plasticizer applications.[2]

Q2: How does pH affect the stability of **3,5,5-Trimethylhexan-1-ol** in aqueous formulations?

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Studies have shown that **3,5,5-Trimethylhexan-1-ol** is stable in aqueous environments across a range of pH values. Specific data indicates stability at pH 4, 7, and 9 when tested at 50°C.[1]

Q3: Is **3,5,5-Trimethylhexan-1-ol** sensitive to light?

3,5,5-Trimethylhexan-1-ol is not expected to be sensitive to light. Its molecular structure does not have significant absorption in the UV-Vis spectrum (290-700 nm). This lack of light absorption suggests that it is not susceptible to direct photodegradation and is unlikely to pose a risk for phototoxicity or photoallergenicity.

Q4: What are the likely degradation pathways for **3,5,5-Trimethylhexan-1-ol**?

As a primary alcohol, the most probable chemical degradation pathway is oxidation. Under oxidizing conditions, it can be converted first to its corresponding aldehyde (3,5,5-trimethylhexanal) and subsequently to the carboxylic acid (3,5,5-trimethylhexanoic acid).[3][4][5][6] Aerobic biodegradation also follows this pathway, leading to the formation of 3,5,5-trimethylhexanoic acid.[1]

Q5: Could the purity of **3,5,5-Trimethylhexan-1-ol** impact my formulation's stability?

Absolutely. It is a critical factor. Commercially available **3,5,5-Trimethylhexan-1-ol** can be a mixture of various C9 alcohol isomers, not just the single, defined structure.[1][7][8] Inconsistencies in experimental results are sometimes attributable to an unclear composition of the starting material.[1] It is imperative for researchers to use well-characterized, high-purity material and to report the purity and isomeric composition to ensure data reproducibility.

Troubleshooting Guides

Issue 1: I am observing a decrease in the assay of **3,5,5-Trimethylhexan-1-ol** over time in my formulation.

Possible Causes & Investigation Workflow:

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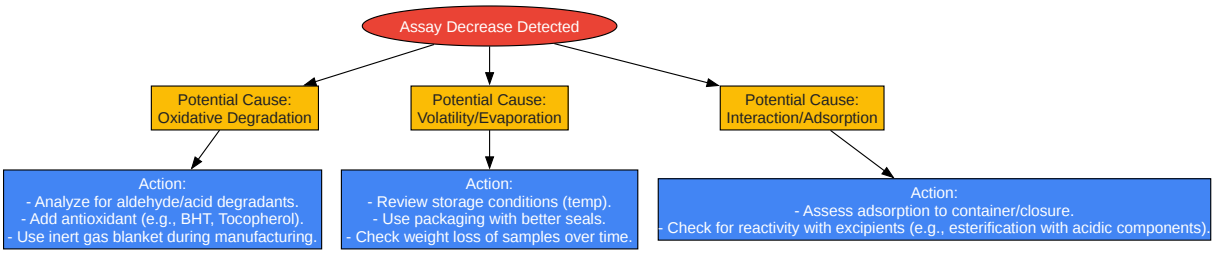

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Troubleshooting Workflow for Assay Decrease

- Confirm Analytical Method: Ensure your analytical method (likely Gas Chromatography) is validated for stability-indicating properties.[9]
- Investigate Oxidation:
  - Analyze samples for the presence of potential oxidative degradants, such as 3,5,5-trimethylhexanal or 3,5,5-trimethylhexanoic acid.
  - Review the formulation for any oxidizing agents.
  - Solution: Consider incorporating an antioxidant (e.g., BHT, tocopherol) into the formulation. Protect the formulation from atmospheric oxygen during manufacturing and packaging by using an inert gas (e.g., nitrogen) blanket.
- Assess Volatility: Although its boiling point is high (~194°C), loss can occur during accelerated stability studies at elevated temperatures if the packaging is not properly sealed.
  - Solution: Re-evaluate the container and closure system to ensure it is airtight. Track sample weight over the course of the stability study to check for mass loss.

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- Check for Interactions:
  - The alcohol could potentially adsorb to the surface of the container, especially with certain types of plastics.
  - While generally stable, it could undergo slow reactions like esterification if formulated with acidic components at elevated temperatures.
  - Solution: Conduct compatibility studies with packaging components. Review excipients for potential chemical incompatibilities.

Issue 2: My formulation is developing an "off-odor" or changing color.

Possible Causes:

- Oxidative Degradation: The primary cause of new odors is often the formation of degradation products. The oxidation of **3,5,5-Trimethylhexan-1-ol** to its aldehyde form (3,5,5-trimethylhexanal) would introduce a new, potentially pungent or "off" odor. Further oxidation to the carboxylic acid could also alter the scent profile.
- Excipient Instability: The "off-odor" may not be from the **3,5,5-Trimethylhexan-1-ol** itself, but from the degradation of another ingredient in the formulation, which could be catalyzed by one of the components.
- Impurity Issues: If the starting material has a high level of impurities, these minor components may be less stable and degrade over time, causing odor and color changes.

Investigation Steps:

- Use analytical techniques like GC-MS to identify the volatile compounds responsible for the new odor.
- Review the handling and manufacturing process for exposure to high heat, oxygen, or metal catalysts.

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- Perform a stability study on the formulation without **3,5,5-Trimethylhexan-1-ol** and on the raw material itself to isolate the source of the instability.

Data Presentation

Table 1: pH Stability of **3,5,5-Trimethylhexan-1-ol** in Water

pH	Temperature (°C)	Stability Outcome	Reference
4	50	Stable	[1]
7	50	Stable	[1]
9	50	Stable	[1]

Experimental Protocols

Protocol 1: Forced Degradation Study

Forced degradation studies are essential to understand degradation pathways and establish the stability-indicating nature of analytical methods.[10][11][12]

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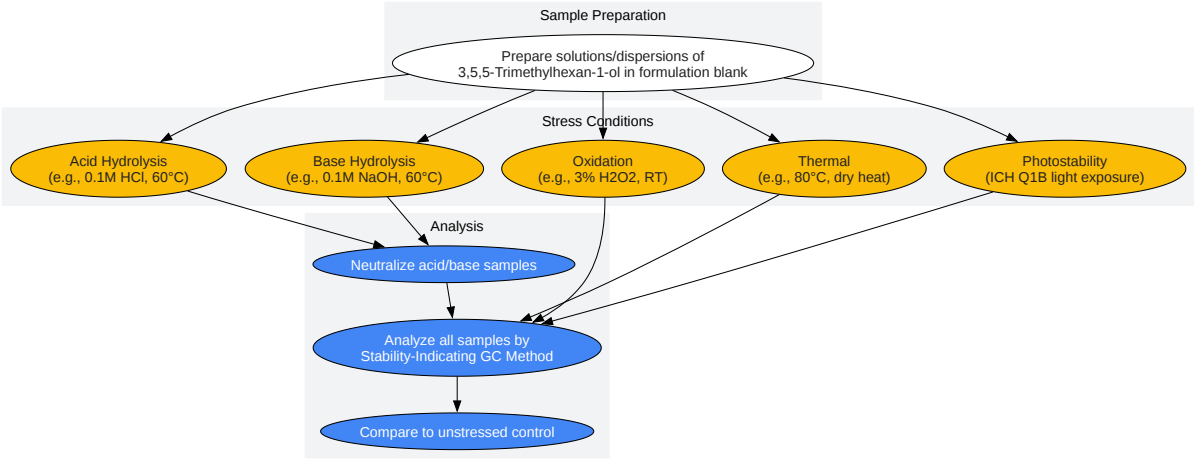

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Workflow for a Forced Degradation Study

- Objective: To identify potential degradation products of **3,5,5-Trimethylhexan-1-ol** under various stress conditions.
- Materials: **3,5,5-Trimethylhexan-1-ol**, formulation placebo, HCl, NaOH, H_2O_2, stability chambers.

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- Methodology:
  - Sample Preparation: Prepare samples of the final formulation. For comparison, also prepare solutions of the active ingredient in a suitable solvent.
  - Acid Hydrolysis: Treat the sample with 0.1 M HCl at 60°C for a defined period (e.g., 24-48 hours).
  - Base Hydrolysis: Treat the sample with 0.1 M NaOH at 60°C for a defined period.
  - Oxidation: Treat the sample with 3% hydrogen peroxide (H_2O_2) at room temperature.
  - Thermal Degradation: Expose the sample to dry heat (e.g., 80°C) in a calibrated oven.
  - Photostability: Expose the sample to light conditions as specified in ICH guideline Q1B.
- Analysis:
  - At appropriate time points, withdraw samples.
  - Neutralize the acid and base-stressed samples before analysis.
  - Assay all samples using a validated stability-indicating Gas Chromatography (GC) method. Use GC-MS to identify major degradation products.[9]
  - Calculate the percentage of degradation and assess peak purity to ensure new peaks are well-separated from the parent peak.

Protocol 2: Stability-Indicating Assay by Gas Chromatography (GC)

- Objective: To quantify the amount of **3,5,5-Trimethylhexan-1-ol** in a formulation and separate it from any potential degradation products.
- Instrumentation: Gas Chromatograph with a Flame Ionization Detector (FID).
- Typical GC Conditions:

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- Column: A polar stationary phase column (e.g., DB-WAX or equivalent) is often suitable for separating alcohols and their oxidized degradants.[9]
- Injector Temperature: 250°C
- Detector Temperature: 270°C
- Oven Program: Start at 80°C, hold for 2 minutes, ramp to 220°C at 10°C/min, hold for 5 minutes. (This is a starting point and must be optimized).
- Carrier Gas: Helium or Hydrogen.

- Sample Preparation:
  - Accurately weigh a sample of the formulation.
  - Extract the **3,5,5-Trimethylhexan-1-ol** using a suitable solvent in which it is highly soluble (e.g., isopropanol, hexane). Ensure the chosen solvent precipitates or does not dissolve interfering matrix components.
  - Use an internal standard for improved accuracy and precision.
  - Centrifuge or filter the sample to remove particulates before injection.
- Validation: The method must be validated according to ICH Q2(R1) guidelines, demonstrating specificity (especially against forced degradation samples), linearity, accuracy, precision, and range.

Visualizations of Degradation Pathways

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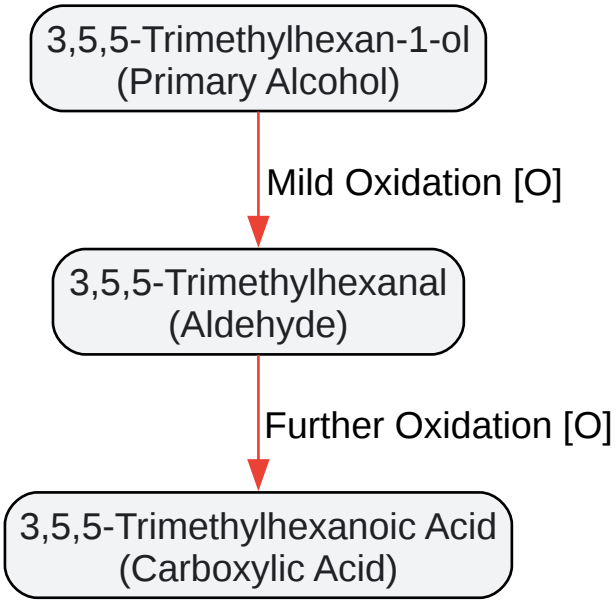

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Potential Oxidative Degradation Pathway

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